

3-ethoxy-N-phenylaniline safety data sheet (SDS) analysis

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Compound of Interest

Compound Name: 3-ethoxy-N-phenylaniline

CAS No.: 43035-14-9

Cat. No.: B1611088

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Technical Safety Analysis: 3-Ethoxy-N-Phenylaniline

CAS: 43035-14-9 | Formula: C₁₄H₁₅NO | MW: 213.28 g/mol Synonyms: 3-Ethoxydiphenylamine; N-phenyl-m-phenetidine; Benzenamine, 3-ethoxy-N-phenyl-[3][4]

Executive Summary & Chemical Identity

3-ethoxy-N-phenylaniline is a lipophilic aromatic amine derivative used primarily as an intermediate in organic synthesis (dyes, pharmaceuticals) and potentially as a hole-transport material in organic electronics.[3] Structurally, it consists of a diphenylamine core modified with a meta-ethoxy group.

Critical Safety Distinction: Unlike simple anilines, the N-phenyl substitution reduces volatility but significantly increases lipophilicity (LogP ~4.5 predicted).[3] This enhances dermal absorption potential, making skin contact a primary route of systemic toxicity alongside ingestion.

Physicochemical Data Table

Property	Value (Experimental/Predicted)	Operational Implication
Physical State	Viscous Liquid or Low-Melting Solid	May adhere to gloves/surfaces; difficult to rinse with water alone.[3]
Boiling Point	~344°C (760 mmHg)	Low inhalation risk at ambient temp; high risk during distillation/heating.[3]
Density	~1.09 g/cm ³	Sinks in water; forms dense, non-aqueous phase layers in separators.
Solubility	Insoluble in water; Soluble in DCM, EtOAc, Alcohols	Do not use water for initial spill cleanup (spreads contamination).
pKa	~0.8 (Conjugate acid)	Extremely weak base; will not protonate/dissolve in weak aqueous acids.[3]

Hazard Identification & Toxicology (The "Why")

Mechanism of Action: Methemoglobinemia

The primary acute hazard of **3-ethoxy-N-phenylaniline** is Methemoglobinemia.[3] As a secondary aromatic amine, it undergoes hepatic metabolism (N-hydroxylation) to form active metabolites that oxidize hemoglobin.[3]

The Biochemical Pathway:

- Bioactivation: Cytochrome P450 enzymes (likely CYP1A2/CYP2E1) hydroxylate the amine nitrogen.[3]
- Redox Cycling: The N-hydroxy metabolite oxidizes Ferrous iron () in hemoglobin to Ferric iron ()

).[3]

- Oxygen Starvation: The resulting Methemoglobin (MetHb) cannot bind oxygen effectively and shifts the dissociation curve of remaining oxyhemoglobin to the left, causing tissue hypoxia.



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Figure 1: Mechanism of aromatic amine-induced methemoglobinemia.[3] The ethoxy group enhances lipid solubility, potentially accelerating the transport of the parent compound to the liver.

Specific Hazards (GHS Classification Basis)

- Acute Toxicity (Oral/Dermal/Inhal): Category 3 (Toxic).[3][5] The ethoxy group facilitates rapid transport across biological membranes.
- STOT-RE (Specific Target Organ Toxicity): Damage to blood (hemolysis, anemia) and liver/spleen (due to scavenging damaged RBCs).[3]
- Aquatic Toxicity: Category 1 (Very Toxic).[3][5] Diphenylamines are persistent in aquatic environments and bioaccumulate in fish.

Handling, Storage, & PPE Protocols (The "How") Engineering Controls

- Process Enclosure: All weighing and transfer operations must occur inside a certified chemical fume hood.
- Inert Atmosphere: Store under Nitrogen or Argon.[3] Aromatic amines oxidize (darken) upon exposure to air, potentially forming more toxic impurities (azobenzenes/azines).[3]

Personal Protective Equipment (PPE) Matrix

Standard nitrile gloves are often insufficient for aromatic amines due to rapid permeation.[3]

PPE Component	Recommendation	Scientific Rationale
Gloves (Primary)	Silver Shield / Laminate (e.g., EVOH)	Aromatics permeate nitrile in <15 mins.[3] Laminates offer >480 min breakthrough.[3]
Gloves (Splash)	Double-gloved Nitrile (min 5 mil)	Only for dexterity during brief tasks; change immediately upon splash.[3]
Respiratory	P100 + Organic Vapor Cartridge	Required if heating or if handling outside a hood (e.g., spill cleanup).
Clothing	Tyvek Lab Coat	Prevent contamination of street clothes; amines bind to cotton fibers.

Experimental Workflow Safety

Protocol: Quenching Reactions containing **3-ethoxy-N-phenylaniline**

- Acidification Warning: Do not assume acid extraction removes this compound easily. Its low basicity (pKa ~0.[3]8) means it remains largely organic-soluble even in dilute acid.[3]
- Oxidation Risk: Avoid using strong oxidants (permanganate, chromate) unless the reaction is strictly temperature-controlled, as this can generate nitroso-species exothermically.[3]

Emergency Response (The "What If")

Exposure Response: "Blue Patient" Protocol

If a researcher exhibits cyanosis (blue lips/fingernails), headache, or dizziness:

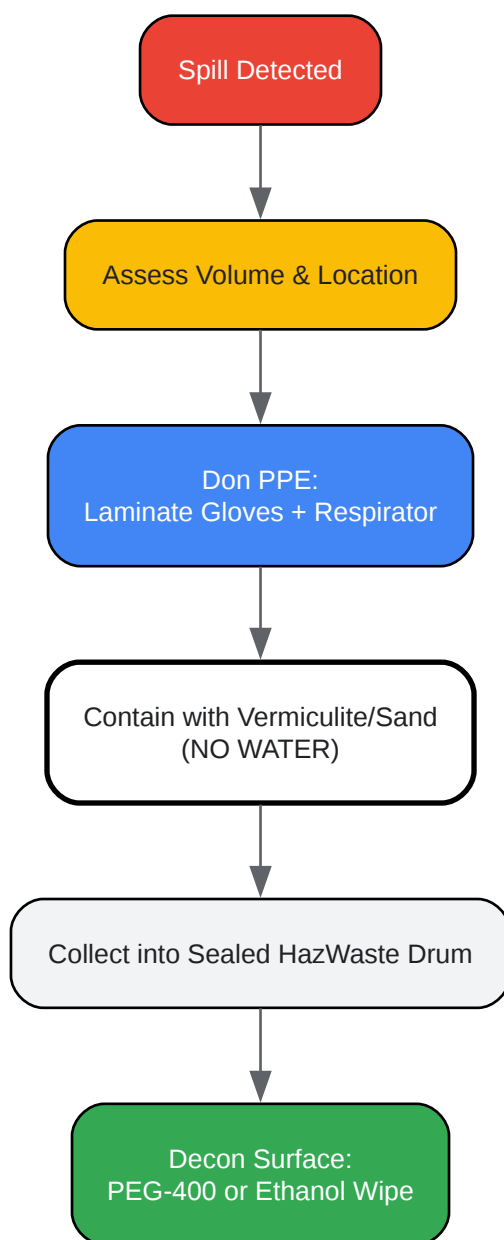
- Immediate Action: Remove from exposure source. Administer 100% Oxygen (if trained).[3]

- Medical Alert: Inform EMS of "Aromatic Amine Exposure / Methemoglobinemia."
- Antidote Note: The physician may administer Methylene Blue (1-2 mg/kg IV).[3] This accelerates the enzymatic reduction of MetHb back to Hemoglobin.

Spill Cleanup Methodology

Do not use water. The compound's density and lipophilicity will cause it to sink and smear, expanding the contamination zone.

- Isolate: Evacuate the immediate area (10-meter radius).
- Absorb: Use a dry compatible absorbent (Vermiculite, Sand, or Polypropylene pads).
- Solvent Wash: After physical removal, wipe the surface with a surfactant-rich solvent (e.g., PEG-400 or ethanol) to solubilize the lipophilic residue, then rinse with water.[3]
- Waste: Incineration is the only acceptable disposal method. Do not drain.



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Figure 2: Logical flow for responding to a lipophilic amine spill.[3]

References

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